

A Comparative Guide to Validating Lipid Peroxidation Induced by GPX4 Inhibition

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Compound of Interest

Compound Name: Gpx4-IN-9

Cat. No.: B12385466

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This guide provides a comprehensive comparison of small molecule inhibitors used to induce lipid peroxidation through the modulation of Glutathione Peroxidase 4 (GPX4), a key regulator of ferroptosis. While this guide was initiated to validate the effects of a compound referred to as "**Gpx4-IN-9**," an extensive search of the current scientific literature did not yield any information on a compound with this specific designation. Therefore, this guide focuses on well-characterized and commonly used GPX4 inhibitors and ferroptosis inducers: RSL3, ML162, and FIN56. The methodologies and comparative framework provided herein can be readily adapted to evaluate novel compounds like **Gpx4-IN-9** as they become publicly characterized.

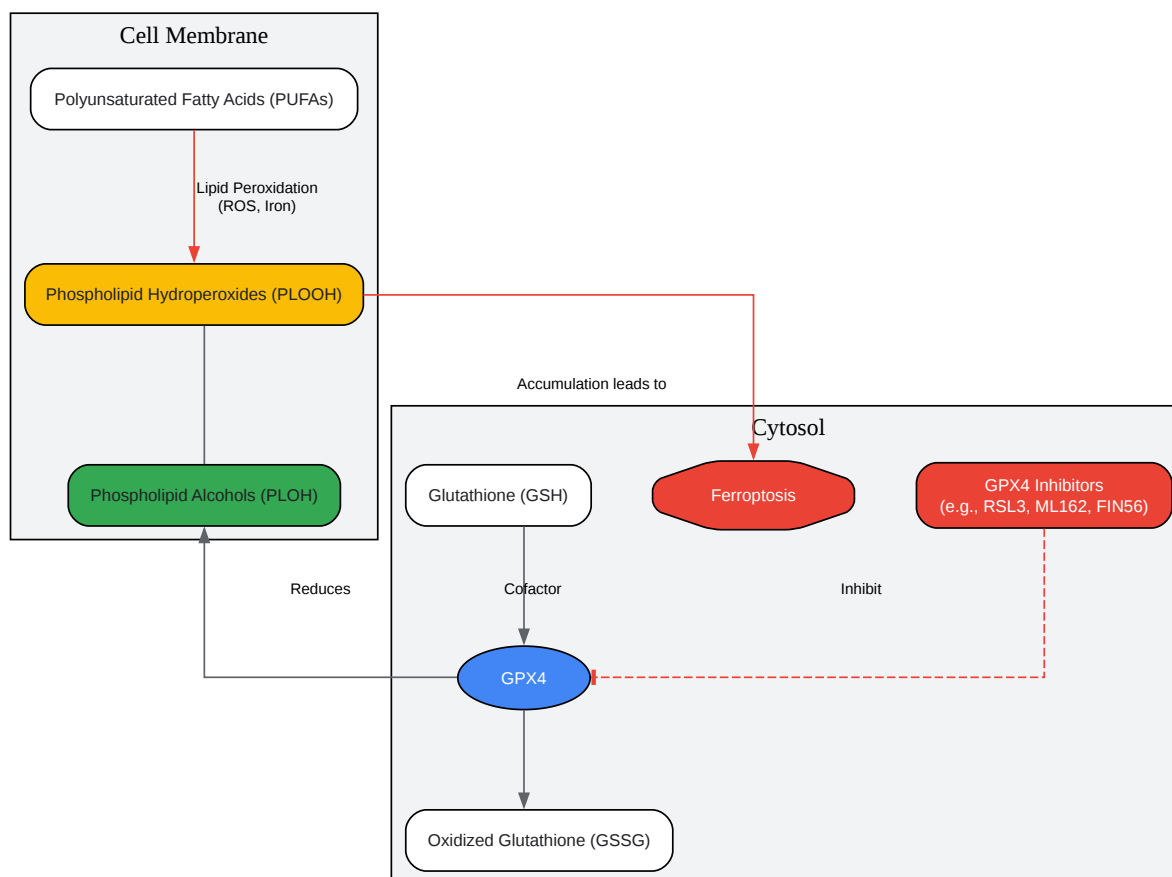
Mechanism of Action: Targeting the Central Guardian Against Lipid Peroxidation

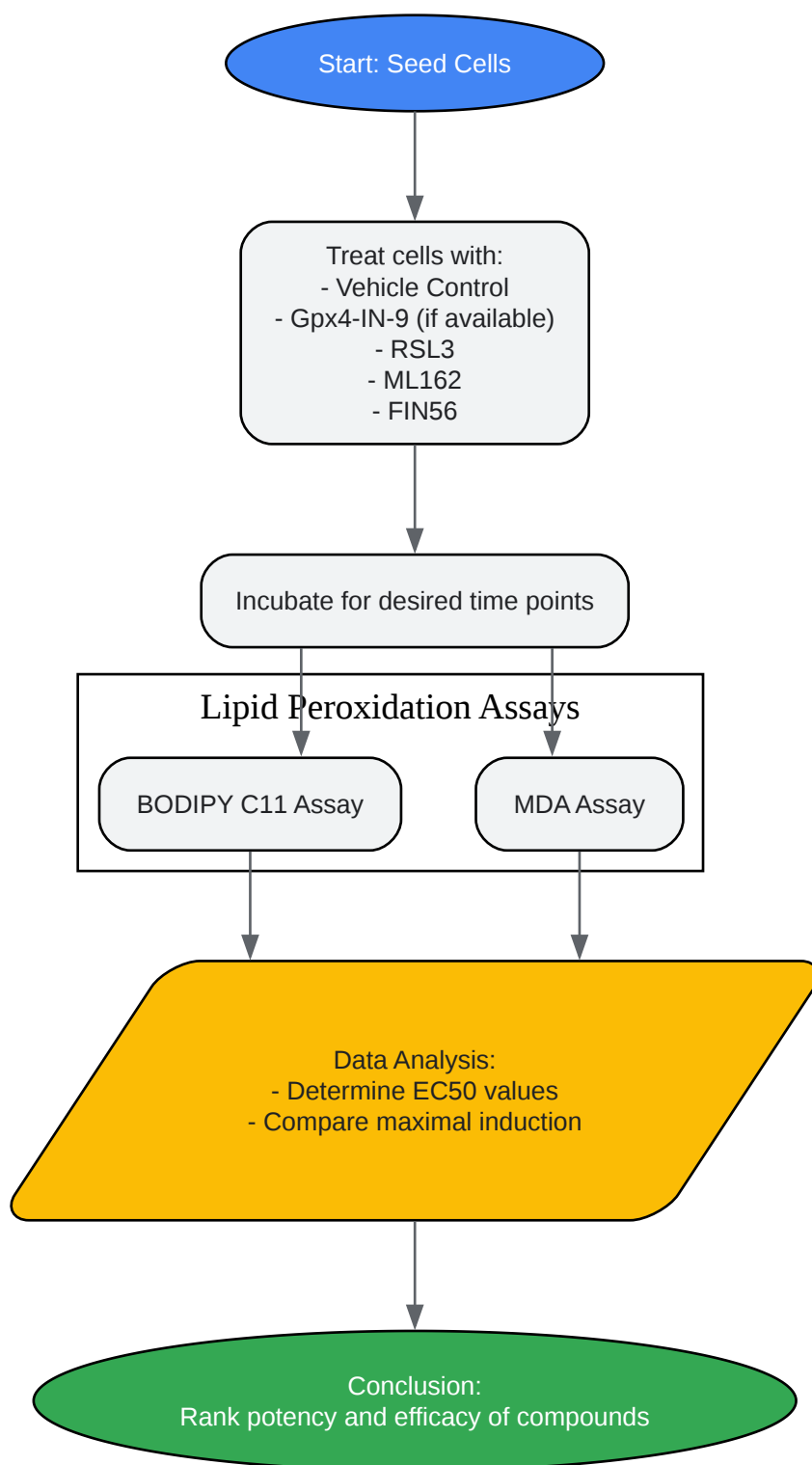
Glutathione Peroxidase 4 (GPX4) is a unique selenoprotein that plays a critical role in cellular antioxidant defense. Its primary function is to reduce phospholipid hydroperoxides (PLOOH) to their corresponding non-toxic alcohols (PLOH), using glutathione (GSH) as a cofactor. This action is vital for protecting cell membranes from the damaging effects of lipid peroxidation, a hallmark of a regulated form of cell death known as ferroptosis.

The induction of lipid peroxidation by inhibiting GPX4 can be achieved through several mechanisms:

- **Direct Covalent Inhibition:** Some small molecules can directly bind to the active site of GPX4, inactivating the enzyme.
- **Indirect Inhibition via Glutathione Depletion:** By inhibiting the synthesis of glutathione, the necessary cofactor for GPX4 activity, the enzyme's function can be indirectly impaired.
- **Inducing GPX4 Degradation:** Certain compounds can promote the degradation of the GPX4 protein itself.

The following diagram illustrates the central role of GPX4 in preventing lipid peroxidation and how its inhibition leads to ferroptosis.





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